

A Technical Guide to Sourcing Methiocarb Sulfone-d3 Analytical Standard

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methiocarb sulfone-d3

Cat. No.: B15140546

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For researchers, scientists, and professionals in drug development, the procurement of high-purity, reliable analytical standards is a critical cornerstone of accurate and reproducible experimental results. This guide provides an in-depth overview of the commercial suppliers of **Methiocarb sulfone-d3**, a deuterated analog of Methiocarb sulfone, often utilized as an internal standard in quantitative mass spectrometry-based analyses.

Commercial Supplier Overview

Methiocarb sulfone-d3 is a specialized chemical and is available from a select number of suppliers who focus on stable isotope-labeled compounds and analytical standards. The following table summarizes the product offerings from key commercial vendors.

Supplier	Product Name	Catalog Number	Additional Information
Pharmaffiliates	Methiocarb-d3 Sulfone	PA STI 059020	Applications include use as a pesticide for crop protection. Storage is recommended at 2-8°C.[1]
LGC Standards	Methiocarb-d3 Sulfone	---	Provided for environmental testing applications.[2]
WITEGA Laboratorien	Methiocarb-D3	---	Further details on their website.

Note: Availability and product specifications are subject to change. It is recommended to consult the supplier's website for the most current information.

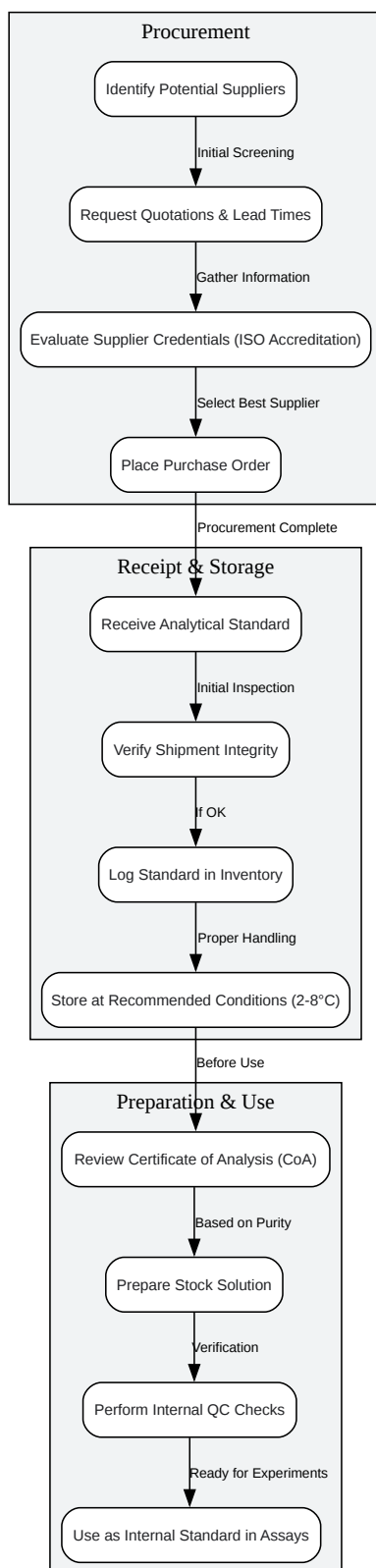
Physicochemical Properties of Methiocarb Sulfone

Understanding the properties of the non-deuterated compound is essential for its application.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₅ NO ₄ S	[3]
Molecular Weight	257.31 g/mol	[3]
CAS Number	2179-25-1	[3]
Storage Temperature	2-8°C	

Experimental Workflow for Procurement and Use

The process of acquiring and utilizing a **Methiocarb sulfone-d3** analytical standard in a research setting follows a structured workflow to ensure quality and proper application.



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Procurement and Use Workflow for Analytical Standards

Detailed Experimental Protocols

While specific experimental protocols for **Methiocarb sulfone-d3** are often application-dependent and developed in-house, general methodologies for the use of deuterated internal standards in LC-MS/MS analysis are well-established. Below is a foundational protocol.

Objective: To accurately quantify a target analyte in a complex matrix using **Methiocarb sulfone-d3** as an internal standard.

Materials:

- **Methiocarb sulfone-d3** analytical standard
- Target analyte analytical standard
- LC-MS/MS grade solvents (e.g., acetonitrile, methanol, water with formic acid)
- Volumetric flasks and pipettes
- Analytical balance
- LC-MS/MS system

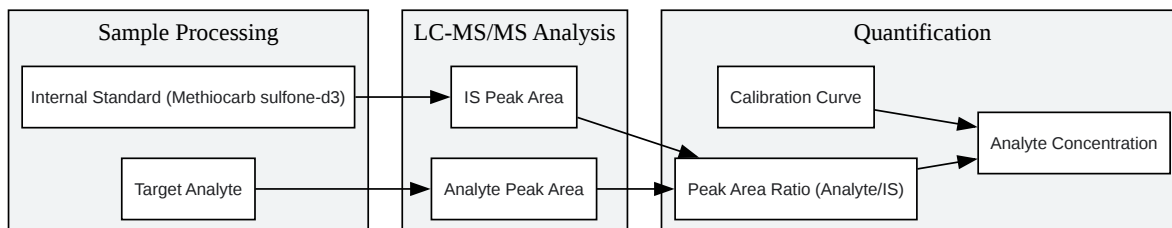
Methodology:

- Preparation of Stock Solutions:
 - Accurately weigh a known amount of the **Methiocarb sulfone-d3** standard and dissolve it in a suitable solvent (e.g., acetonitrile) to prepare a stock solution of a specific concentration (e.g., 1 mg/mL).
 - Similarly, prepare a stock solution of the non-deuterated target analyte.
- Preparation of Calibration Standards:
 - Perform serial dilutions of the target analyte stock solution to create a series of calibration standards at different concentrations.

- Spike a constant, known concentration of the **Methiocarb sulfone-d3** internal standard stock solution into each calibration standard.
- Sample Preparation:
 - To the unknown sample, add the same constant, known concentration of the **Methiocarb sulfone-d3** internal standard.
 - Perform any necessary sample extraction or clean-up procedures (e.g., solid-phase extraction, protein precipitation).
- LC-MS/MS Analysis:
 - Develop a suitable LC method for the chromatographic separation of the target analyte and the internal standard.
 - Optimize MS/MS parameters for both the target analyte and **Methiocarb sulfone-d3**, including precursor and product ions, collision energy, and other relevant settings.
 - Inject the prepared calibration standards and samples onto the LC-MS/MS system.
- Data Analysis:
 - Generate a calibration curve by plotting the ratio of the peak area of the target analyte to the peak area of the internal standard against the concentration of the target analyte for the calibration standards.
 - Determine the concentration of the target analyte in the unknown sample by calculating its peak area ratio to the internal standard and interpolating from the calibration curve.

Signaling Pathways and Logical Relationships

The primary analytical utility of **Methiocarb sulfone-d3** lies in its role as an internal standard to control for variability in sample preparation and instrument response. The logical relationship in a typical quantitative analysis is depicted below.



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Logical Flow of Internal Standard-Based Quantification

By adhering to these guidelines and sourcing high-quality analytical standards, researchers can significantly enhance the accuracy and reliability of their quantitative studies.

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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. Methiocarb-d3 Sulfone | CAS 2733969-33-8 | LGC Standards [lgcstandards.com]
- 3. Methiocarb sulfone certified reference material, TraceCERT®, Manufactured by: Sigma-Aldrich Production GmbH, Switzerland | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [A Technical Guide to Sourcing Methiocarb Sulfone-d3 Analytical Standard]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15140546#commercial-suppliers-of-methiocarb-sulfone-d3-analytical-standard\]](https://www.benchchem.com/product/b15140546#commercial-suppliers-of-methiocarb-sulfone-d3-analytical-standard)

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